

Developing animal models for Terazosin's effects on neurodegeneration

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Compound of Interest

Compound Name: Terazosin

Cat. No.: B121538

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Sources

- 1. Terazosin Analogs Targeting Pdk1 as Neuroprotective Agents: Design, Synthesis, and Evaluation - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Research Portal [iro.uiowa.edu]
- 3. Glycolysis-enhancing α 1-adrenergic antagonists are neuroprotective in Alzheimer's disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Capitalising on the neuroprotective effects of a prostate drug – Parkinson's Movement [parkinsonsmovement.com]
- 5. Terazosin and neuroprotection | 2021, Volume 6 - Issue 1-2 | Demiroglu Science University Florence Nightingale Journal of Transplantation [journaltxdbu.com]
- 6. Terazosin produces an antidepressant-like effect in mice exposed to chronic unpredictable mild stress behavioral alteration - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. pnas.org [pnas.org]
- 8. biorxiv.org [biorxiv.org]
- 9. researchgate.net [researchgate.net]
- 10. Rotarod - Rodent Behavioral Testing - Neurology CRO - InnoSer [innoserlaboratories.com]
- 11. Rodent Behavioral Tests for Motor Function - Creative Biolabs [creative-biolabs.com]

- 12. Battery of behavioral tests in mice that models age-associated changes in human motor function - PMC [pmc.ncbi.nlm.nih.gov]
- 13. meliordiscovery.com [meliordiscovery.com]
- 14. Rotarod performance test - Wikipedia [en.wikipedia.org]
- 15. parkinsonsroadmap.org [parkinsonsroadmap.org]
- 16. journals.biologists.com [journals.biologists.com]
- 17. Quantitative whole-brain 3D imaging of tyrosine hydroxylase-labeled neuron architecture in the mouse MPTP model of Parkinson's disease - PMC [pmc.ncbi.nlm.nih.gov]
- 18. researchgate.net [researchgate.net]
- 19. Frontiers | A Tyrosine-Hydroxylase Characterization of Dopaminergic Neurons in the Honey Bee Brain [frontiersin.org]
- 20. Analysis of Learning and Memory Ability in an Alzheimer's Disease Mouse Model using the Morris Water Maze [jove.com]
- 21. Morris Water Maze Test for Learning and Memory Deficits in Alzheimer's Disease Model Mice - PMC [pmc.ncbi.nlm.nih.gov]
- 22. youtube.com [youtube.com]
- 23. m.youtube.com [m.youtube.com]
- 24. cyagen.com [cyagen.com]
- 25. Measuring In Vivo Metabolite Levels in Brain - PMC [pmc.ncbi.nlm.nih.gov]
- 26. journals.physiology.org [journals.physiology.org]
- 27. journals.physiology.org [journals.physiology.org]
- 28. biospective.com [biospective.com]
- 29. Quantification of amyloid PET for future clinical use: a state-of-the-art review - PMC [pmc.ncbi.nlm.nih.gov]
- 30. Staining and Quantification of β -Amyloid Pathology in Transgenic Mouse Models of Alzheimer's Disease - PMC [pmc.ncbi.nlm.nih.gov]
- 31. researchgate.net [researchgate.net]
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